

A Technical Guide to Br-PEG6-C2-NHBoc: Supplier Sourcing and Purity Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Br-PEG6-C2-NHBoc*

Cat. No.: *B11934631*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the quality and sourcing of chemical reagents are paramount to the success of their work. This is particularly true for specialized molecules like **Br-PEG6-C2-NHBoc**, a common PEG-based PROTAC linker used in the synthesis of Proteolysis Targeting Chimeras. This technical guide provides an in-depth overview of available suppliers for **Br-PEG6-C2-NHBoc** and outlines the key experimental methodologies for purity verification.

Supplier and Purity Overview

The selection of a reliable supplier is a critical first step in the procurement of **Br-PEG6-C2-NHBoc**. A survey of prominent chemical suppliers reveals a general consistency in the stated purity of this product, which is crucial for the reproducibility of experimental results. The following table summarizes the available information from various suppliers.

Supplier	Stated Purity	Additional Information
MedchemExpress	-	Purity & Documentation available upon request.
Xcess Biosciences	≥98%	Purity may also be confirmed by the Certificate of Analysis.
MedKoo Biosciences	>98%	Purity may also be confirmed by the Certificate of Analysis.
Amatek Scientific Co. Ltd.	97% (HPLC)	-
SHANGHAI FDC-CHEMICAL CO.,LTD	95%	-
Xi'an Confluore Biological Technology Co., Ltd.	98% (HPLC)	-
Shanghai Haohong Pharmaceutical Co., Ltd.	98%	-
Shanghai Yanbang Pharmaceutical Technology Co., Ltd.	98%	-
Bide Pharmatech Ltd.	95%	-
Jiangsu Aikon Biopharmaceutical R&D co.,Ltd.	95%	-

It is important to note that while many suppliers provide a general purity percentage, obtaining a batch-specific Certificate of Analysis (CoA) is recommended to get precise purity data and information on the analytical methods used.

Experimental Protocols for Purity Determination

The purity of PEGylated compounds such as **Br-PEG6-C2-NHBoc** is typically determined using a combination of chromatographic and spectroscopic techniques. The two most common

and powerful methods are High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the purity of chemical compounds. It separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase. For PEG compounds, which often lack a strong UV chromophore, detectors like Evaporative Light Scattering Detectors (ELSD) or Charged Aerosol Detectors (CAD) are often employed.

Methodology Overview:

- **Sample Preparation:** A known concentration of the **Br-PEG6-C2-NHBoc** sample is dissolved in a suitable solvent, such as acetonitrile or a mixture of water and acetonitrile.
- **Chromatographic System:** A reversed-phase HPLC system is commonly used.
 - **Column:** A C18 or a polymer-based column (like PLRP-S) is often suitable for the separation of PEG oligomers.
 - **Mobile Phase:** A gradient elution is typically employed, starting with a higher polarity mobile phase (e.g., water with a small amount of an additive like formic acid or trifluoroacetic acid) and gradually increasing the proportion of a less polar organic solvent (e.g., acetonitrile).
 - **Detector:** An ELSD or CAD is used for detection, as these are universal detectors that do not require the analyte to have a chromophore.
- **Data Analysis:** The chromatogram will show a major peak corresponding to **Br-PEG6-C2-NHBoc** and potentially smaller peaks for any impurities. The purity is calculated by determining the area percentage of the main peak relative to the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

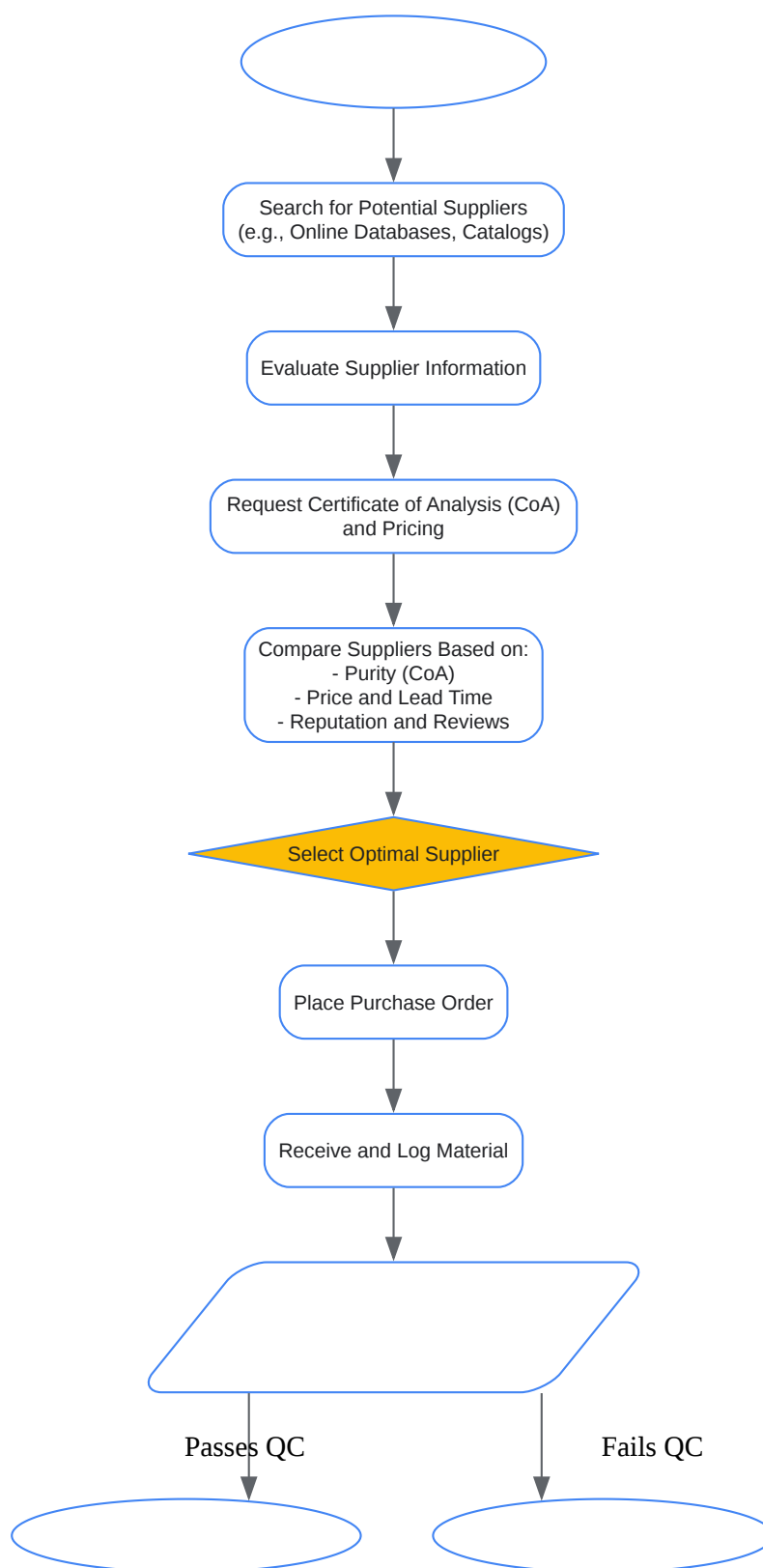
NMR spectroscopy provides detailed information about the chemical structure of a molecule and can be used to confirm the identity and assess the purity of **Br-PEG6-C2-NHBoc**. ^1H NMR is particularly useful for this purpose.

Methodology Overview:

- **Sample Preparation:** A few milligrams of the **Br-PEG6-C2-NHBoc** sample are dissolved in a deuterated solvent (e.g., Chloroform-d, CDCl₃, or Dimethyl sulfoxide-d₆, DMSO-d₆).
- **NMR Spectrometer:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used to acquire the ¹H NMR spectrum.
- **Data Acquisition:** Standard ¹H NMR acquisition parameters are used.
- **Data Analysis:** The resulting spectrum is analyzed for the characteristic peaks of the **Br-PEG6-C2-NHBoc** structure. The presence of unexpected signals may indicate impurities. The purity can be estimated by integrating the signals corresponding to the compound of interest and comparing them to the integration of signals from known impurities or a certified internal standard. The consistency of the ¹H NMR spectrum with the expected structure is a key indicator of identity and purity.^[1]

Visualizing the Supplier Selection Workflow

The process of selecting a suitable supplier for a critical reagent like **Br-PEG6-C2-NHBoc** involves several logical steps. The following diagram, generated using the DOT language, illustrates a typical workflow for this process.



[Click to download full resolution via product page](#)

Supplier Selection Workflow for **Br-PEG6-C2-NHBoc**

By following a structured approach to supplier selection and implementing rigorous in-house quality control, researchers can ensure the integrity of their starting materials, leading to more reliable and reproducible scientific outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.leyan.com [file.leyan.com]
- To cite this document: BenchChem. [A Technical Guide to Br-PEG6-C2-NHBoc: Supplier Sourcing and Purity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934631#br-peg6-c2-nhboc-supplier-and-purity-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com